

Natural Sources of Grasshopper Ketone: A Technical Guide

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Compound of Interest

Compound Name: Grasshopper ketone

Cat. No.: B15590532

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This technical guide provides an in-depth overview of the natural sources of **Grasshopper ketone**, a C13-norisoprenoid with potential applications in drug development and as a phytotoxin. The document summarizes known natural occurrences, presents available quantitative data, details experimental protocols for its isolation, and illustrates the biosynthetic pathway and experimental workflows.

Natural Occurrences of Grasshopper Ketone

Grasshopper ketone has been identified in a limited number of species across the animal and plant kingdoms. Its natural sources are diverse, ranging from insect defensive secretions to various plant tissues. The primary reported natural sources are detailed below.

Table 1: Summary of Natural Sources of **Grasshopper Ketone**

Kingdom	Species	Common Name	Part(s) Containing the Compound	Citation(s)
Animalia	Romalea microptera	Eastern Lubber Grasshopper	Defensive Secretions	[1][2]
Plantae	Sinocrassula indica	-	Whole Herbs	[3]
Plantae	Schisandra sphenanthera	Chinese Magnolia Vine	Fruits, Stems	[4][5]
Plantae	Inula japonica	Japanese Elecampane	Flowers	[6]

Grasshopper ketone is also generally referred to as a plant, algal, and marine metabolite, suggesting a broader distribution in nature than has been specifically documented.[7]

Quantitative Analysis

Quantitative data on the concentration of **Grasshopper ketone** in its natural sources is scarce in the available scientific literature. The most specific data comes from the isolation of its glycosylated form from *Sinocrassula indica*.

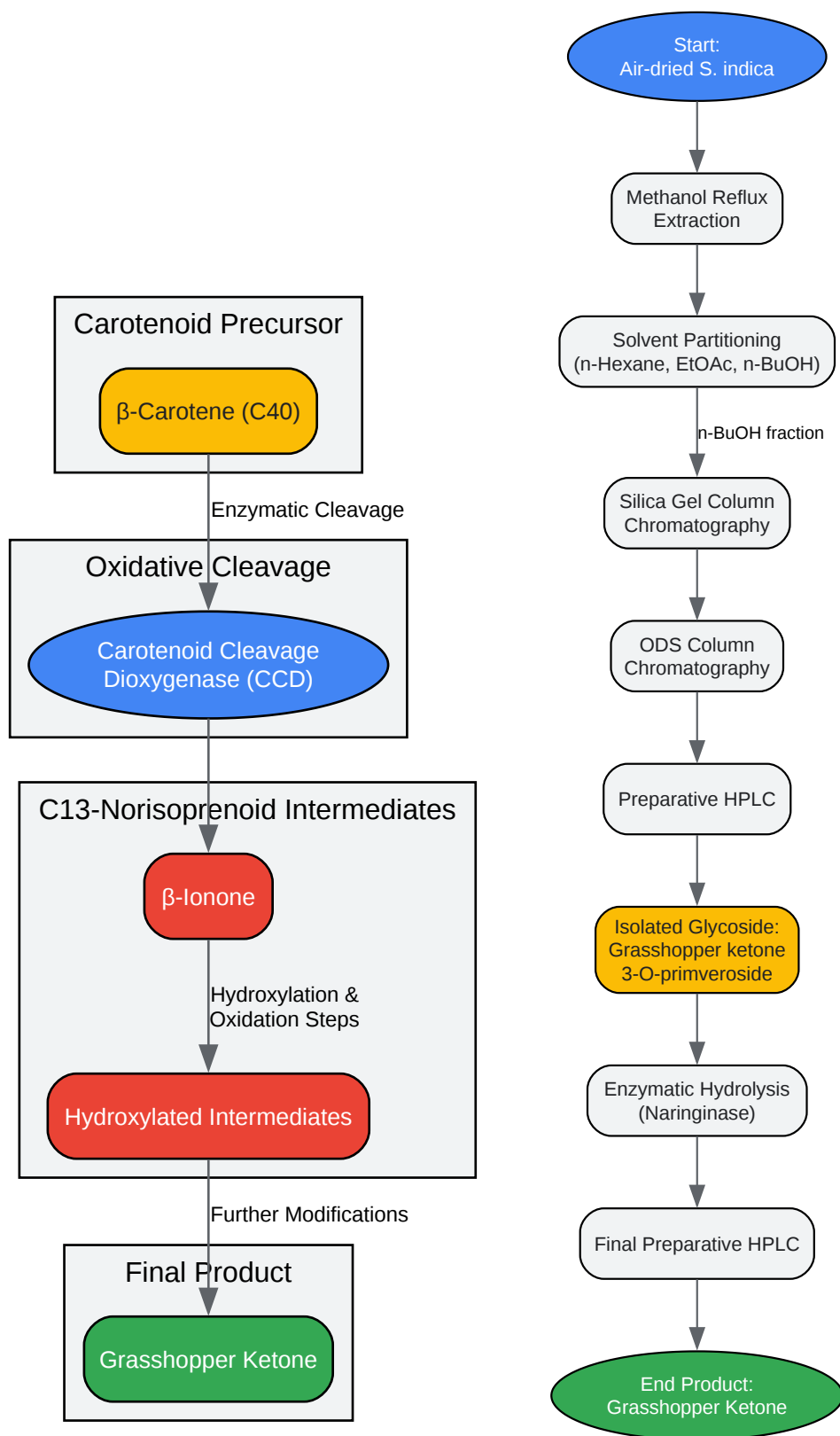
Table 2: Quantitative Data for **Grasshopper Ketone** and its Glycoside

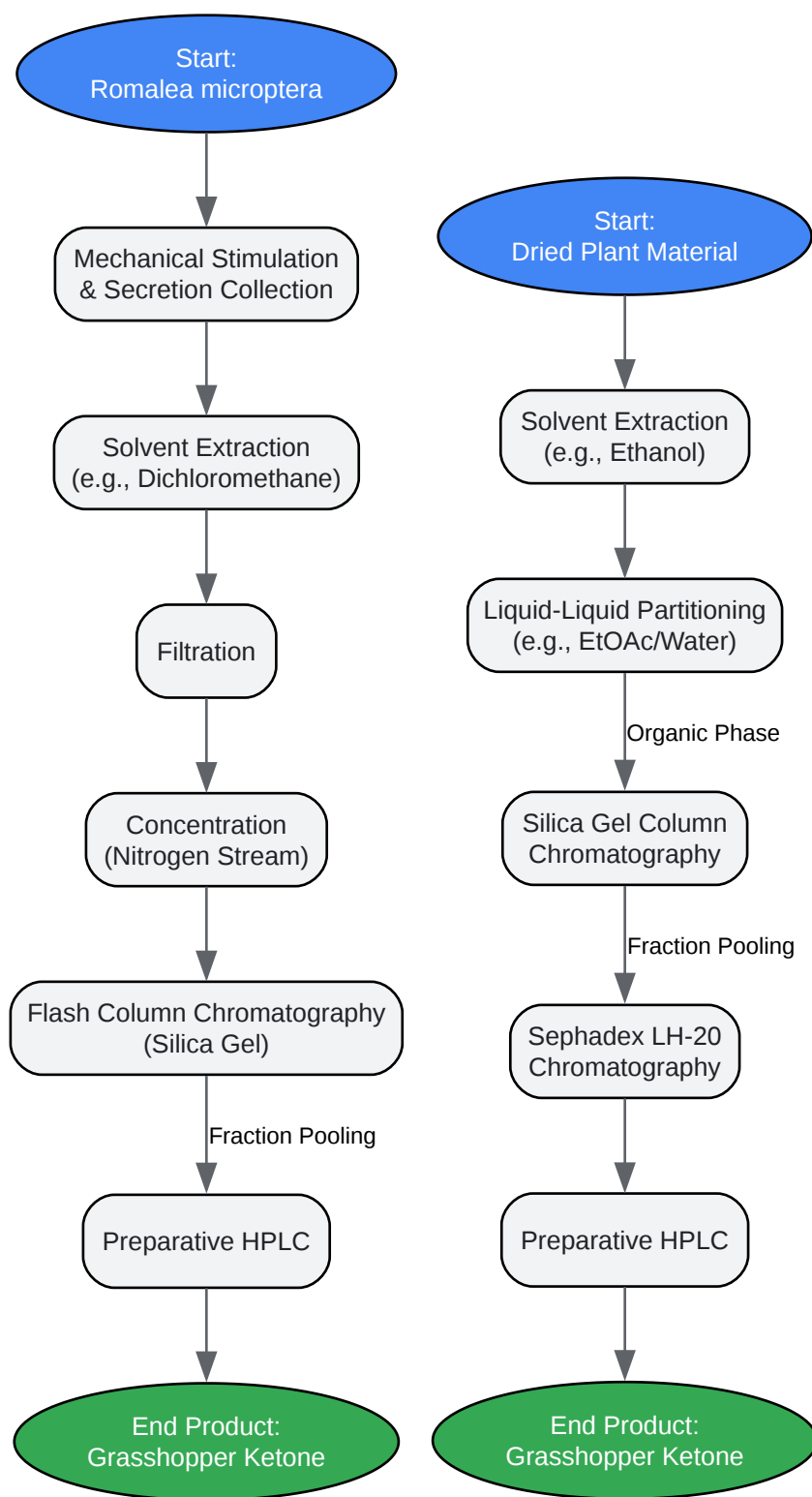
Species	Compound	Part(s) Analyzed	Method	Yield/Concentration	Citation(s)
Sinocrassula indica	Grasshopper ketone 3-O-primveroside	Air-dried whole herbs	Methanolic extraction followed by chromatography	0.0011% (42.8 mg from 3.8 kg of n-BuOH-soluble fraction)	[8]
Romalea microptera	Grasshopper ketone	Defensive Secretions	Not Reported	Data not available	-
Schisandra sphenanthera	Grasshopper ketone	Fruits, Stems	Not Reported	Data not available	-
Inula japonica	Grasshopper ketone	Flowers	Not Reported	Data not available	-

While direct quantitative data for **Grasshopper ketone** is limited, studies on other C13-norisoprenoids in plants, such as in grapes, can provide an order-of-magnitude expectation for researchers, with concentrations typically falling in the µg/L to mg/kg range depending on the specific compound and plant matrix.

Biosynthesis of Grasshopper Ketone

Grasshopper ketone belongs to the megastigmane class of C13-norisoprenoids.[7][9][10][11] These compounds are typically formed from the oxidative degradation of carotenoids, with β-carotene being a common precursor. The biosynthesis involves enzymatic cleavage of the carotenoid backbone, followed by further modifications such as hydroxylation and oxidation.





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